

Diphenylpyraline vs cocaine dopamine uptake inhibition comparison

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Compound Focus: Diphenylpyraline Hydrochloride

CAS No.: 132-18-3

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Neurochemical & Behavioral Comparison

The table below summarizes the experimental findings from studies that directly compared Diphenylpyraline and Cocaine.

Parameter	Diphenylpyraline (DPP)	Cocaine
Dopamine Uptake Inhibition	Potent inhibitor. Competitively inhibits DAT, increasing the apparent K_m for dopamine [1] [2].	Potent inhibitor. Competitively inhibits DAT, increasing the apparent K_m for dopamine to a greater extent than DPP in some studies [1].
In Vivo Dopamine Elevation	~200% of baseline at 5 mg/kg (i.p.) [2].	Up to ~700% of baseline, depending on dose [3].
Locomotor Activity	Significant increase (5-14 mg/kg). Produces a prolonged activation compared to cocaine [4] [2].	Significant increase (15 mg/kg). Produces a sharp, shorter-duration activation [4].

Parameter	Diphenylpyraline (DPP)	Cocaine
Rewarding Effects	No significant conditioned place preference, suggesting a lack of significant rewarding effects [4] [5].	Significant conditioned place preference, indicating strong rewarding effects [4].
Proposed Therapeutic Use	Investigated as a potential agonist replacement therapy for cocaine addiction [4] [5].	Drug of abuse; used as a positive control in studies [4].

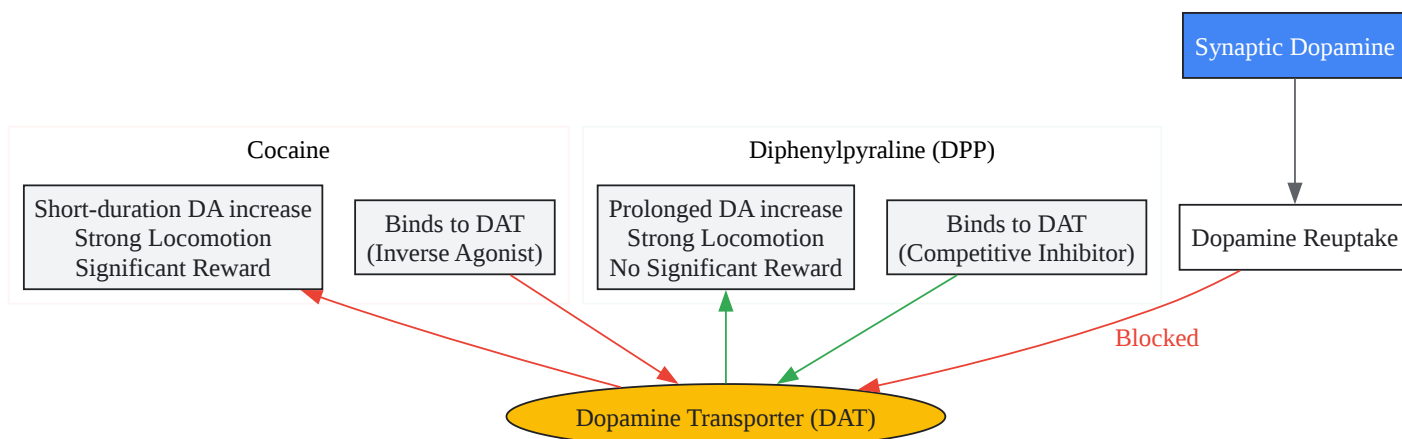
Detailed Experimental Protocols

The key findings in the table above are derived from the following standardized experimental methods:

- **1. Fast-Scan Cyclic Voltammetry (FSCV) in vivo [4]:** This technique was used to measure real-time changes in dopamine dynamics in the nucleus accumbens of anesthetized mice. A carbon fiber electrode was implanted in the nucleus accumbens, and dopamine release was evoked by electrical stimulation of the midbrain. After establishing a stable baseline, mice were administered either DPP (14 mg/kg) or an equimolar dose of cocaine (15 mg/kg) intraperitoneally. The data was modeled using Michaelis-Menten kinetics to determine the apparent K_m , a measure of dopamine uptake inhibition.
- **2. Locomotor Activity Test [4]:** The psychomotor activation effects of DPP and cocaine were assessed by measuring horizontal activity in open-field chambers equipped with photosensors. Mice were habituated to the chambers for one hour before receiving an injection of DPP (14 mg/kg), cocaine (15 mg/kg), or saline. Horizontal beam breaks were recorded and binned into one-minute samples for 60 minutes post-injection.
- **3. Conditioned Place Preference (CPP) [4]:** This test measured the rewarding properties of the drugs. The apparatus consisted of two distinct chambers. During preconditioning (Day 1), mice could freely explore both chambers. During conditioning (Days 2-4), mice received two sessions per day: one after a drug injection (DPP or cocaine) and were confined to one chamber, and another after a saline injection and confined to the other chamber. On the test day (Day 5), mice were allowed free access to both chambers again. A significant increase in time spent in the drug-paired chamber indicates a rewarding drug effect.

Mechanisms of Action

The following diagram illustrates the shared primary mechanism of action of DPP and cocaine on the dopamine transporter, while also highlighting the key behavioral differences observed in studies.



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